

Technical Analysis: C₁₁H₁₁F₃O Fluorinated Aldehydes

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Compound of Interest

Compound Name: 4-[3-(Trifluoromethyl)phenyl]butanal
CAS No.: 1343365-32-1
Cat. No.: B1427438

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Subject: Molecular Weight Determination, Structural Elucidation, and Synthesis of C₁₁H₁₁F₃O Aldehydes
Content Type: Technical Guide / Whitepaper
Audience: Medicinal Chemists, Analytical Scientists, and Drug Discovery Researchers

Executive Summary

The molecular formula C₁₁H₁₁F₃O represents a specific class of fluorinated aldehydes often utilized as intermediates in the synthesis of pharmaceutical scaffolds. In drug development, the trifluoromethyl (-CF₃) moiety is a privileged motif, employed to modulate lipophilicity (LogP), metabolic stability, and binding affinity.^{[1][2]}

This guide provides a rigorous analysis of the molecular weight parameters required for High-Resolution Mass Spectrometry (HRMS) validation, explores the structural isomerism inherent to this formula, and outlines a self-validating workflow for synthesis and characterization.

Part 1: Molecular Weight & Isotopic Precision

In high-precision medicinal chemistry, the distinction between Average Molecular Weight and Monoisotopic Mass is critical. For a compound with the formula C₁₁H₁₁F₃O, the presence of fluorine (a monoisotopic element) simplifies the mass spectral envelope but requires exact mass calculation for confirmation.

Mass Breakdown Table

The following data utilizes IUPAC standard atomic weights.

Parameter	Value (Da / g/mol)	Relevance
Monoisotopic Mass	216.0762	Primary Value for HRMS. Calculated using the most abundant isotopes (C, H, F, O).
Average Molecular Weight	216.20	Used for stoichiometry, molarity calculations, and bulk weighing.
Exact Mass (M+H)+	217.0835	The expected peak in positive mode ESI-MS (Protonated species).
Exact Mass (M-H)-	215.0689	The expected peak in negative mode ESI-MS (Deprotonated species).

Elemental Contribution Analysis

- Fluorine Effect: Unlike Chlorine or Bromine, Fluorine (F) has no significant natural isotope (

F is synthetic/radioactive). Therefore, the Mass Spectrum will not show an M+2 peak. The isotopic pattern is driven entirely by Carbon-13 (

C).

- Carbon Satellites: With 11 carbons, the probability of finding a

C atom is approximately

. Expect an M+1 peak at ~12% intensity relative to the molecular ion.

Part 2: Structural Elucidation & Isomerism

The formula $C_{11}H_{11}F_3O$ imposes specific structural constraints that guide identification.

Degree of Unsaturation (DoU)

Using the formula

:

- (Fluorine)

Interpretation:

- Aldehyde Carbonyl (C=O): Accounts for 1 DoU.
- Remaining DoU = 4: This strongly suggests an aromatic ring (Benzene ring = 3 pi bonds + 1 ring = 4).

Conclusion: The molecule is likely a Trifluoromethyl-substituted Benzaldehyde derivative with a saturated alkyl chain.

Likely Drug-Like Isomers

In a medicinal chemistry context, the most probable isomers serving as linker intermediates include:

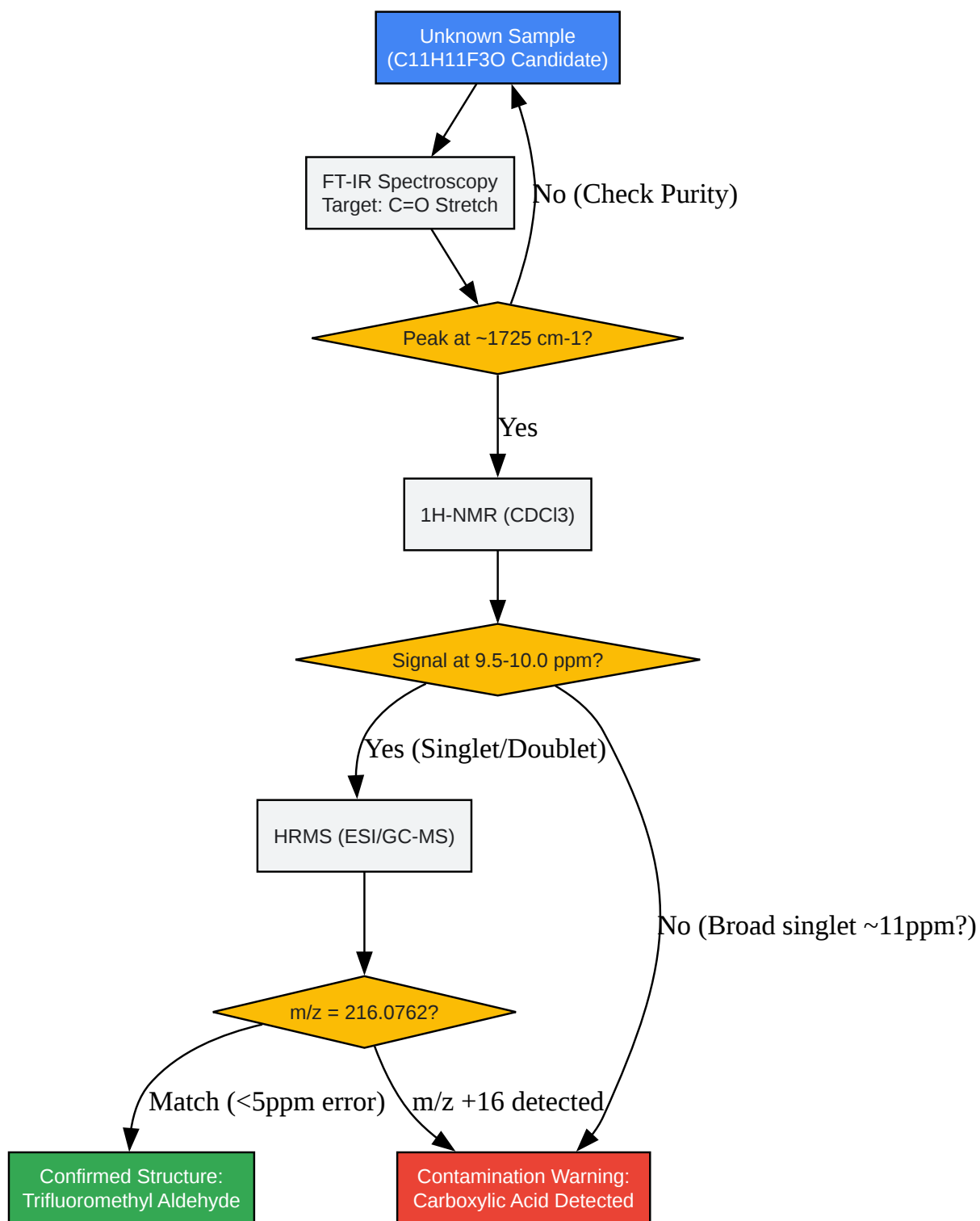
- 4-(4-(trifluoromethyl)phenyl)butanal: A linear butyl chain linker.

- 2-methyl-3-(4-(trifluoromethyl)phenyl)propanal: A branched linker (similar to the fragrance Lilial, but fluorinated).
- 4-tert-butyl-X-(trifluoromethyl)benzaldehyde: (Less likely as C-count would require a methyl-benzaldehyde core, limiting the alkyl chain).

Part 3: Analytical Characterization Workflow

To validate the identity of a $C_{11}H_{11}F_3O$ aldehyde, researchers must employ a multi-modal approach. Aldehydes are reactive electrophiles; therefore, sample handling is critical to prevent oxidation to the corresponding carboxylic acid ($C_{11}H_{11}F_3O_2$, MW ~232).

Validated Characterization Logic (DOT Diagram)



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Figure 1: Step-by-step analytical decision tree for verifying fluorinated aldehydes, highlighting the critical check for oxidative degradation.

Protocol: ^1H -NMR Interpretation

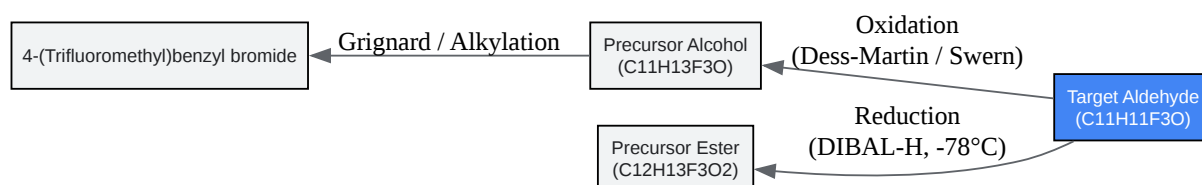
For the candidate isomer 4-(4-(trifluoromethyl)phenyl)butanal:

- Aldehyde Proton: Look for a triplet (or singlet if alpha-branched) at 9.75 ppm.
- Aromatic Region: Two doublets (AA'BB' system) around 7.3 - 7.6 ppm characteristic of para-substitution.
- Alkyl Chain: Multiplets in the 1.5 - 2.8 ppm range integrating to 6 protons.
- ^{19}F -NMR: A single singlet at approximately -62.5 ppm (standard for Ar- CF_3).

Part 4: Synthesis & Application

The synthesis of $\text{C}_{11}\text{H}_{11}\text{F}_3\text{O}$ aldehydes typically involves extending a fluorinated aromatic core. The following protocol describes the oxidation of the corresponding alcohol, a standard high-yield pathway in drug discovery.

Retrosynthetic Analysis (DOT Diagram)



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Figure 2: Retrosynthetic logic showing two primary access routes: Oxidation of the alcohol (preferred for stability) or controlled reduction of the ester.

Experimental Protocol: Dess-Martin Oxidation

Objective: Synthesize C₁₁H₁₁F₃O aldehyde from 4-(4-(trifluoromethyl)phenyl)butanol.

- Reagents:
 - Substrate: 4-(4-(trifluoromethyl)phenyl)butanol (1.0 eq)
 - Oxidant: Dess-Martin Periodinane (DMP) (1.2 eq)
 - Solvent: Dichloromethane (DCM) (anhydrous)
 - Buffer: Sodium Bicarbonate ()
- Procedure:
 - Step 1: Dissolve the alcohol in DCM (0.1 M concentration) under Nitrogen atmosphere.
 - Step 2: Add (3.0 eq) to buffer the acidic byproduct.
 - Step 3: Add DMP (1.2 eq) at 0°C. Allow to warm to Room Temperature (RT) over 2 hours.
 - Step 4: Quench with saturated / (1:1) solution. Stir vigorously until layers separate clearly.
 - Step 5: Extract with DCM, dry over , and concentrate in vacuo.
- Purification:

- Flash Column Chromatography (Hexanes:EtOAc). Aldehydes often elute rapidly.
- Note: Store under Argon at -20°C to prevent oxidation.

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Sources

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